

"physicochemical properties of 3-Bromo-5-(methylthio)pyridine"

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Compound of Interest

Compound Name: 3-Bromo-5-(methylthio)pyridine

Cat. No.: B141238

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An In-depth Technical Guide to the Physicochemical Properties of **3-Bromo-5-(methylthio)pyridine**

Introduction

3-Bromo-5-(methylthio)pyridine is a halogenated and sulfur-containing pyridine derivative. Such heterocyclic compounds are of significant interest to researchers in medicinal chemistry and materials science. The presence of a bromine atom, a methylthio group, and the pyridine nitrogen atom at specific positions (3, 5, and 1, respectively) imparts a unique electronic and steric profile, making it a valuable building block in organic synthesis. The bromine atom serves as a versatile handle for various cross-coupling reactions, enabling the construction of more complex molecular architectures. The methylthio group can influence the compound's lipophilicity and metabolic stability, while the pyridine ring itself is a common scaffold in many biologically active molecules. This guide provides a comprehensive overview of the known physicochemical properties of **3-Bromo-5-(methylthio)pyridine**, offering insights for its application in research and development.

Chemical Identity and Structure

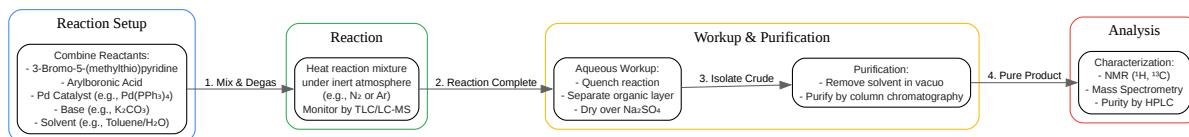
A precise understanding of the molecule's fundamental characteristics is the foundation of all scientific investigation.

- Molecular Formula: C₆H₆BrNS^[1]^[2]

- Molecular Weight: 204.09 g/mol [1][3]
- CAS Number: 142137-18-6[2][4]
- Synonyms: Pyridine, 3-bromo-5-(methylthio)-[3]

Structural Representation

The arrangement of atoms in **3-Bromo-5-(methylthio)pyridine** is crucial for its reactivity and interactions. The structure consists of a pyridine ring substituted at the 3-position with a bromine atom and at the 5-position with a methylthio (-SCH₃) group.



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Caption: Conceptual workflow for a Suzuki cross-coupling reaction.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Bromo-5-(methylthio)pyridine** is not detailed in the search results, safety precautions can be inferred from data on similar brominated pyridines. [1][5][6][7]

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles with side-shields, and a lab coat. [5][7] Work should be conducted in a well-ventilated area or a chemical fume hood. [5][6]* Handling: Avoid breathing dust, vapors, or mist. [1][6] Prevent contact with skin and eyes. [1] Do not eat, drink, or smoke when using this product. [5] Keep the container tightly closed when not in use.
- First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. [1][7] * Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. [1][7] * Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. [1][7] * Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [1]

Conclusion

3-Bromo-5-(methylthio)pyridine is a substituted pyridine with physicochemical properties that make it a promising building block for organic synthesis. Its predicted characteristics, including a high boiling point, weak basicity, and solid-state nature, provide essential guidance for its handling, purification, and reaction design. The presence of a reactive bromine handle is particularly significant, opening avenues for its use in constructing complex molecules through established cross-coupling methodologies. As with any chemical, adherence to strict safety protocols is paramount for its use in a research setting.

References

- PubChem. 3-Bromo-4-methoxy-5-(methylthio)pyridine | C7H8BrNOS | CID 177687712. [\[Link\]](#)
- Pipzine Chemicals. What are the main uses of 3-bromo-5-methylpyridine? [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. Understanding the Properties and Synthesis of 3-Bromo-5-methylpyridine. [\[Link\]](#)

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Sources

- 1. chemicalbook.com [chemicalbook.com]
- 2. calpaclab.com [calpaclab.com]
- 3. parchem.com [parchem.com]
- 4. 3-BROMO-5-(METHYLTHIO)PYRIDINE CAS#: 142137-18-6 [amp.chemicalbook.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 6. fishersci.com [fishersci.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
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